

Essential Safety and Logistical Information for Handling 6-(Cyanomethyl)nicotinonitrile

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Compound of Interest

Compound Name: 6-(Cyanomethyl)nicotinonitrile

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This document provides immediate, essential guidance for the safe handling and disposal of **6-(Cyanomethyl)nicotinonitrile** (CAS No: 1000516-33-5). Given the presence of a nitrile group, this compound should be handled with the utmost care, assuming potential hazards associated with cyanide compounds. This guide is intended to supplement, not replace, a comprehensive Safety Data Sheet (SDS), which should be consulted whenever available.

I. Hazard Identification and Personal Protective Equipment (PPE)

6-(Cyanomethyl)nicotinonitrile is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[1] Due to its chemical structure containing cyanide moieties, it is prudent to treat it with the same precautions as other toxic cyanide compounds. The primary routes of exposure are inhalation, skin contact, and ingestion.

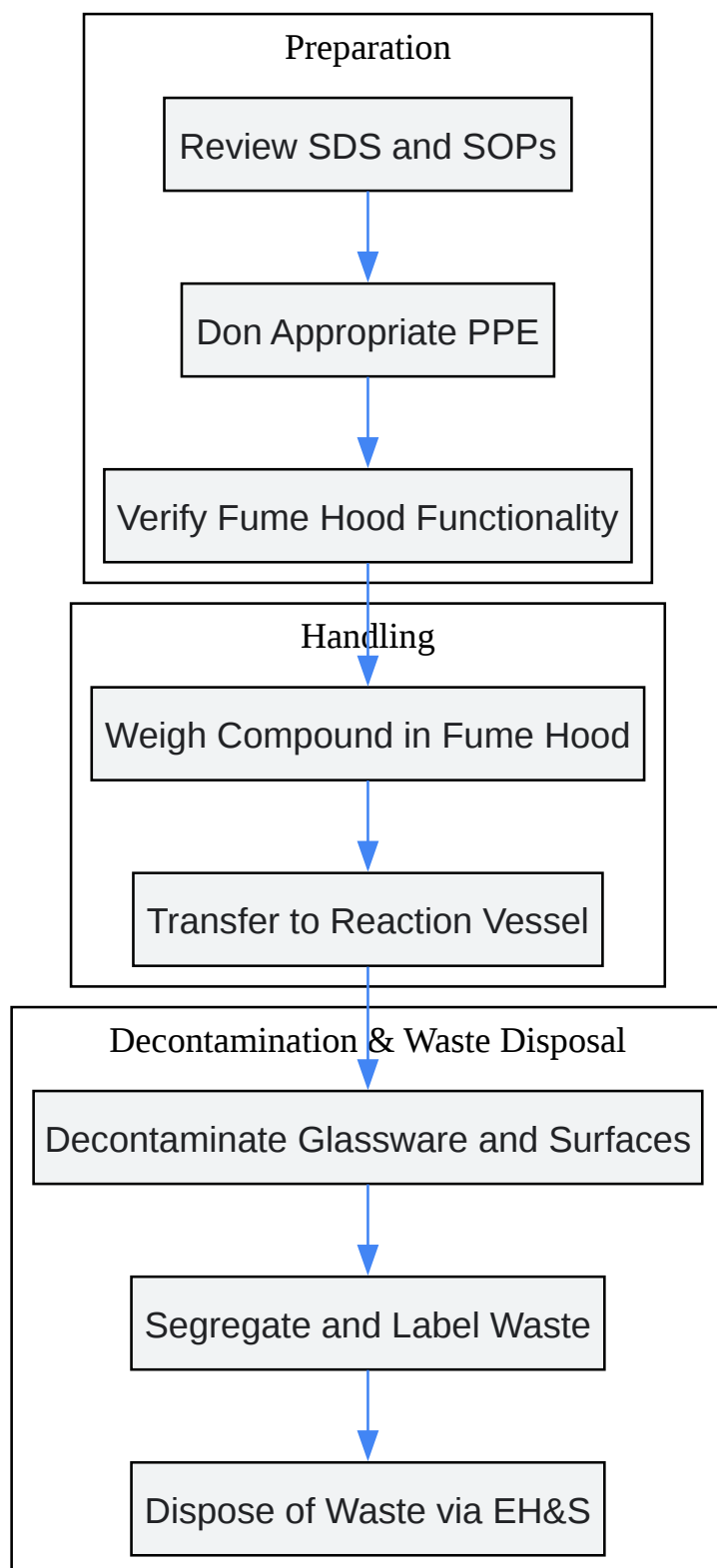
Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Double-gloving with nitrile rubber gloves.[2]	Nitrile gloves offer good resistance to a range of chemicals.[3][4] Double-gloving provides an extra layer of protection against potential tears or permeation.
Eye and Face Protection	Safety goggles and a face shield.	To protect against splashes, dust, and vapors that can cause serious eye irritation.
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used if there is a risk of exceeding exposure limits or if irritation is experienced.[2]	To prevent inhalation of the powdered compound, which can cause respiratory irritation. [1]
Body Protection	A lab coat, long pants, and closed-toe shoes.	To prevent skin contact with the chemical.

II. Safe Handling and Operational Plan

All work with **6-(Cyanomethyl)nicotinonitrile** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2] A designated area for working with this compound should be clearly marked. It is highly recommended not to work alone when handling this substance.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **6-(Cyanomethyl)nicotinonitrile**.

III. Emergency Procedures

In the event of an exposure, immediate and decisive action is critical.

Table 2: Emergency Exposure Response

Exposure Route	Immediate Action
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention. [2] [5]
Skin Contact	Remove all contaminated clothing. Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [5]

In case of a spill, evacuate the area and alert others. For a small spill within a chemical fume hood, use an absorbent material, such as sand or vermiculite, to contain it.[\[6\]](#) Place the absorbed material into a sealed container for disposal. For larger spills or spills outside of a fume hood, evacuate the laboratory and contact your institution's Environmental Health and Safety (EH&S) department.

IV. Disposal Plan

All waste containing **6-(Cyanomethyl)nicotinonitrile**, including contaminated PPE and cleaning materials, must be treated as hazardous waste.

Table 3: Waste Disposal Protocol

Waste Type	Disposal Procedure
Solid Waste	Collect in a clearly labeled, sealed, and puncture-resistant container.
Contaminated Solvents	Collect in a labeled, sealed, and appropriate solvent waste container.
Empty Containers	Triple-rinse with a suitable solvent. The rinsate should be collected as hazardous waste. Dispose of the container as directed by your institution's waste management guidelines.

Do not dispose of this chemical down the drain.^[7] All chemical waste must be disposed of through your institution's EH&S department.

V. Physical and Chemical Properties

The following data is based on available information and predictions.

Table 4: Physicochemical Data

Property	Value
Molecular Formula	C ₈ H ₅ N ₃ ^[8]
Molecular Weight	143.15 g/mol ^[1]
Predicted Boiling Point	319.1 ± 32.0 °C ^[8]
Predicted Density	1.19 ± 0.1 g/cm ³ ^[8]

By adhering to these safety protocols, researchers can minimize the risks associated with handling **6-(Cyanomethyl)nicotinonitrile** and ensure a safe laboratory environment.

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